

A Spectroscopic Guide to 9-Octadecyne: Unveiling the Molecular Structure

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Compound of Interest

Compound Name: 9-Octadecyne

CAS No.: 35365-59-4

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **9-octadecyne**, a long-chain internal alkyne. Tailored for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) for the characterization of this molecule. The guide emphasizes not just the data itself, but the underlying principles and experimental considerations that ensure data integrity and accurate structural elucidation.

Introduction

9-Octadecyne ($C_{18}H_{34}$, Molar Mass: 250.46 g/mol) is a linear alkyne with the triple bond located centrally within its eighteen-carbon chain.^{[1][2]} This symmetrical placement of the alkyne functional group significantly influences its spectroscopic properties. Understanding these characteristics is paramount for its identification, purity assessment, and for tracking its transformations in chemical reactions. This guide will walk through the expected spectral features of **9-octadecyne** and provide field-proven protocols for data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **9-octadecyne**, both ^1H and ^{13}C NMR provide critical information about its carbon skeleton and the electronic environment of its atoms.

^1H NMR Spectroscopy: Probing the Proton Environment

Due to the internal nature of the alkyne and the long aliphatic chains, the ^1H NMR spectrum of **9-octadecyne** is relatively simple. The absence of protons directly attached to the sp -hybridized carbons means the characteristic alkynyl proton signal (typically around 2-3 ppm) is absent. The spectrum is therefore dominated by signals from the methylene (CH_2) and methyl (CH_3) groups of the octyl chains.

Expected ^1H NMR Data for **9-Octadecyne**:

Protons	Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration
CH_3 (C1, C18)	~0.88	Triplet	6H
$-(\text{CH}_2)_{12}-$ (C2-7, C12-17)	~1.2-1.4	Multiplet	24H
$-\text{C}\equiv\text{C}-\text{CH}_2-$ (C8, C11)	~2.14	Triplet	4H

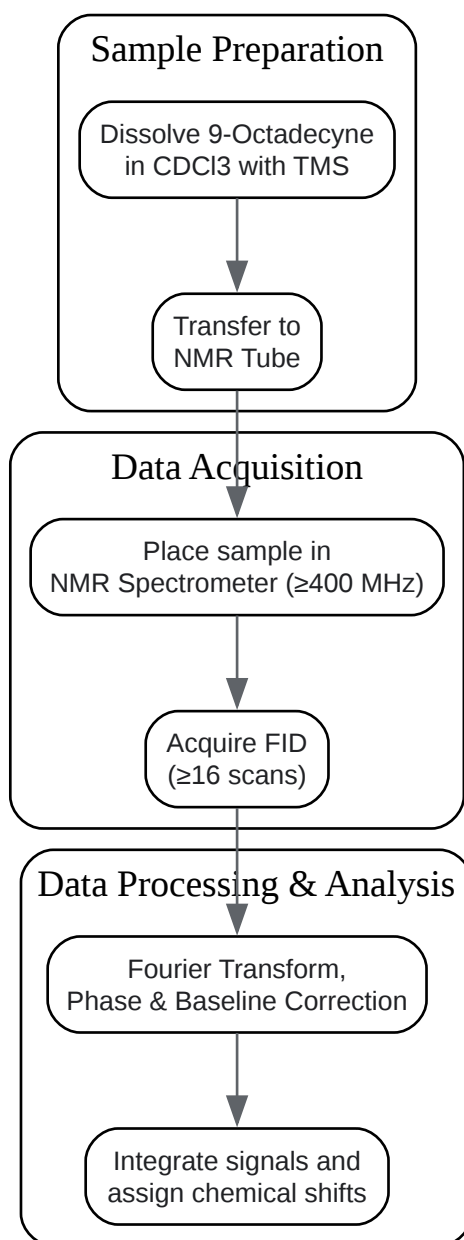
The protons on the carbons adjacent to the triple bond (C8 and C11) are deshielded relative to the other methylene groups due to the magnetic anisotropy of the $\text{C}\equiv\text{C}$ bond and will appear as a distinct triplet further downfield.

Experimental Protocol for ^1H NMR Spectroscopy:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **9-octadecyne** in 0.6-0.8 mL of deuterated chloroform (CDCl_3). CDCl_3 is a common choice for non-polar compounds.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing the chemical shifts to 0 ppm.
- **NMR Tube:** Transfer the solution to a clean, dry 5 mm NMR tube.

- Instrument Parameters:
 - Spectrometer: A 400 MHz or higher field spectrometer is recommended for better signal dispersion.
 - Number of Scans: Acquire at least 16 scans to ensure a good signal-to-noise ratio.
 - Relaxation Delay: Use a relaxation delay of 1-2 seconds.
- Data Processing: Process the acquired Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication with a line broadening of 0.3 Hz) and Fourier transform. Phase and baseline correct the spectrum and integrate the signals.

Workflow for ^1H NMR Analysis:



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Caption: Workflow for obtaining a ^1H NMR spectrum of **9-Octadecyne**.

^{13}C NMR Spectroscopy: Mapping the Carbon Framework

The ^{13}C NMR spectrum provides a direct count of the chemically non-equivalent carbons in the molecule. For the symmetrical **9-octadecyne**, we expect to see 9 distinct signals.

Expected ^{13}C NMR Data for **9-Octadecyne**:

Carbon	Chemical Shift (δ) ppm (Predicted)
C1, C18 (CH ₃)	~14.1
C2, C17 (CH ₂)	~22.7
C3, C16 (CH ₂)	~31.9
C4, C15 (CH ₂)	~29.1
C5, C14 (CH ₂)	~29.2
C6, C13 (CH ₂)	~29.3
C7, C12 (CH ₂)	~28.9
C8, C11 (-C $\equiv$ C-CH ₂)	~19.2
C9, C10 (-C $\equiv$ C-)	~80.5

The most characteristic signals are those of the sp-hybridized carbons (C9 and C10) which are expected to appear around 80.5 ppm. The signals for the long aliphatic chains will be clustered in the 14-32 ppm region.

Experimental Protocol for ¹³C NMR Spectroscopy:

- Sample Preparation: Prepare a more concentrated sample than for ¹H NMR, typically 20-50 mg of **9-octadecyne** in 0.6-0.8 mL of CDCl₃.
- Instrument Parameters:
 - Spectrometer: A spectrometer with a carbon-observe probe.
 - Acquisition Mode: Use a proton-decoupled pulse sequence to obtain a spectrum with singlets for each carbon.
 - Number of Scans: A larger number of scans (e.g., 1024 or more) is required due to the low natural abundance of ¹³C.
 - Relaxation Delay: A longer relaxation delay (2-5 seconds) is often necessary for the complete relaxation of quaternary carbons, although for **9-octadecyne**, this is less of a

concern.

- **Data Processing:** Similar to ^1H NMR, the FID is Fourier transformed, phased, and baseline corrected.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of specific functional groups in a molecule. For **9-octadecyne**, the key feature of interest is the carbon-carbon triple bond.

Expected IR Data for **9-Octadecyne**:

Functional Group	Wavenumber (cm^{-1}) (Predicted)	Intensity
C-H (sp^3) stretch	2850-2960	Strong
C-H (sp^3) bend	1375-1470	Medium
$\text{C}\equiv\text{C}$ stretch	~2140-2260	Very Weak / Absent

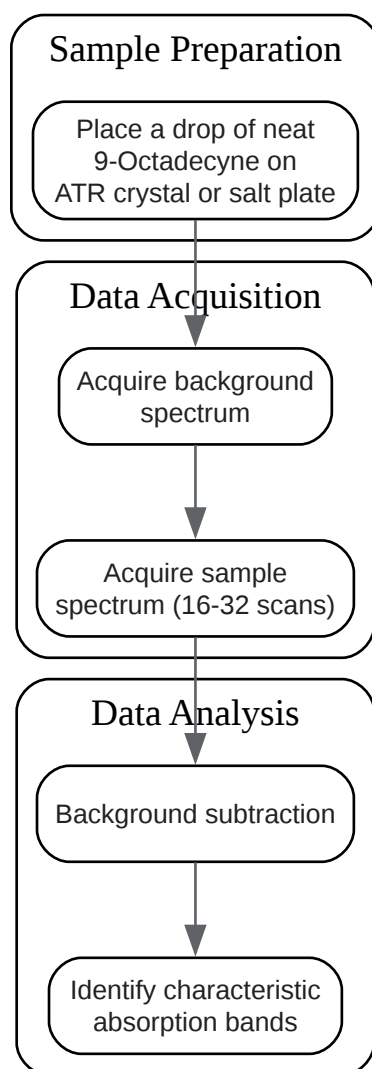
The $\text{C}\equiv\text{C}$ stretching vibration in internal alkynes is notoriously weak in the IR spectrum.^{[3][4]} In a perfectly symmetrical alkyne, this vibration is IR-inactive as there is no change in the dipole moment during the stretch. Due to the near-symmetrical nature of **9-octadecyne**, the $\text{C}\equiv\text{C}$ stretch is expected to be very weak and may not be easily distinguishable from the baseline noise. The spectrum will be dominated by the strong C-H stretching and bending vibrations of the long alkyl chains.

Experimental Protocol for FTIR Spectroscopy (Neat Liquid):

- **Sample Preparation:** As **9-octadecyne** is a liquid at room temperature, it can be analyzed as a neat film.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is used.
- **Attenuated Total Reflectance (ATR):**

- Clean the ATR crystal (e.g., diamond or zinc selenide) with a suitable solvent (e.g., isopropanol) and allow it to dry completely.
- Acquire a background spectrum of the clean, empty ATR crystal.
- Place a small drop of **9-octadecyne** onto the ATR crystal.
- Acquire the sample spectrum.
- Transmission (Salt Plates):
 - Place a small drop of **9-octadecyne** onto a clean, dry salt plate (e.g., NaCl or KBr).
 - Carefully place a second salt plate on top to create a thin liquid film.
 - Mount the plates in the spectrometer's sample holder.
 - Acquire the spectrum.
- Data Acquisition: Typically, 16-32 scans are co-added to obtain a high-quality spectrum in the range of 4000-400 cm^{-1} .

Workflow for FTIR Analysis:



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Caption: Workflow for obtaining an FTIR spectrum of **9-Octadecyne**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and structure. For **9-octadecyne**, Electron Ionization (EI) is a common technique.

The molecular ion peak ($M^{+ \cdot}$) for **9-octadecyne** is expected at a mass-to-charge ratio (m/z) of 250. The fragmentation of long-chain alkynes is characterized by cleavage of C-C bonds, leading to a series of carbocation fragments separated by 14 mass units ($-CH_2-$). Cleavage at

the propargylic position (the C-C bond adjacent to the alkyne) is also a characteristic fragmentation pathway for alkynes.

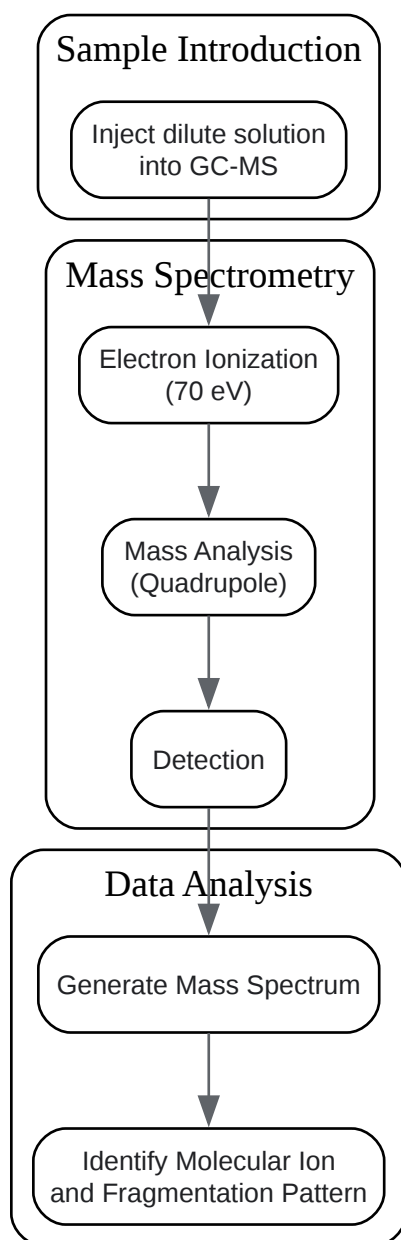
Expected Mass Spectrum Data for **9-Octadecyne** (EI):

m/z (Predicted)	Interpretation
250	Molecular Ion (M^{+})
Series of peaks with $\Delta m/z = 14$	Loss of successive $-CH_2-$ units
Key fragments (e.g., C_nH_{2n-3} , C_nH_{2n-1})	Characteristic alkyne fragments

Experimental Protocol for Mass Spectrometry (EI-GC/MS):

- **Sample Introduction:** The sample is typically introduced via a Gas Chromatograph (GC) for separation and purification before entering the mass spectrometer. A dilute solution of **9-octadecyne** in a volatile solvent (e.g., hexane or dichloromethane) is injected into the GC.
- **Ionization:** In the ion source, the molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Workflow for Mass Spectrometry Analysis:



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Caption: Workflow for obtaining a mass spectrum of **9-Octadecyne**.

Conclusion

The spectroscopic characterization of **9-octadecyne** presents a unique set of features largely dictated by its long aliphatic chains and the centrally located, near-symmetrical internal alkyne. While the ^1H NMR is dominated by aliphatic signals, the subtle downfield shift of the propargylic

protons is a key indicator. The ^{13}C NMR provides a clear signature of the sp-hybridized carbons. The IR spectrum is marked by the dominance of C-H vibrations and a characteristically weak or absent $\text{C}\equiv\text{C}$ stretch. Finally, mass spectrometry confirms the molecular weight and reveals a fragmentation pattern typical of long-chain hydrocarbons. A multi-technique approach, as detailed in this guide, is essential for the unambiguous structural confirmation of **9-octadecyne**.

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